

N,N'-bis-(propargyl-PEG4)-Cy5 CAS number and molecular weight

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Compound of Interest

Compound Name: *N,N'-bis-(propargyl-PEG4)-Cy5*

Cat. No.: B15073393

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Technical Guide: N,N'-bis-(propargyl-PEG4)-Cy5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **N,N'-bis-(propargyl-PEG4)-Cy5**, a bifunctional fluorescent labeling reagent. It is designed for use in bioconjugation, molecular imaging, and the development of targeted therapeutics such as antibody-drug conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).

Core Properties and Specifications

N,N'-bis-(propargyl-PEG4)-Cy5 is a cyanine dye derivative characterized by its bright, far-red fluorescence, which is essential for sensitive detection in biological systems.^[1] The molecule's structure includes a Cy5 core, two polyethylene glycol (PEG) linkers, and two terminal propargyl groups.^[1] The PEG linkers enhance the hydrophilicity of the molecule, reducing aggregation and potential fluorescence quenching in aqueous environments.^[1] The terminal propargyl groups enable covalent attachment to azide-modified molecules via copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a highly efficient and specific bioorthogonal reaction commonly known as "Click Chemistry".^{[2][3]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **N,N'-bis-(propargyl-PEG4)-Cy5**.

Property	Value	References
CAS Number	2107273-08-3	[1][2][3][4][5]
Molecular Weight	819.5 g/mol (or 819.48)	[1][2][3][4]
Molecular Formula	C47H63ClN2O8	[2][3]
Excitation Maximum (λ_{ex})	649 nm	[1][2]
Emission Maximum (λ_{em})	667 nm	[1][2]
Molar Extinction Coefficient	232,000 M ⁻¹ cm ⁻¹	[1][2]
Purity	>97%	[2][3]
Solubility	Soluble in DMSO, DMF, DCM; low solubility in water	[2]
Storage Conditions	-20°C	[2][5]

Experimental Protocols

While specific protocols for **N,N'-bis-(propargyl-PEG4)-Cy5** are highly application-dependent, the following sections provide detailed methodologies for common procedures involving similar propargyl-PEGylated molecules, which can be adapted by researchers.

Protocol 1: General Protein Labeling via "Click Chemistry"

This protocol outlines the conjugation of an azide-modified protein with **N,N'-bis-(propargyl-PEG4)-Cy5**.

Materials:

- Azide-functionalized protein of interest
- **N,N'-bis-(propargyl-PEG4)-Cy5**
- Copper(II) sulfate (CuSO₄)

- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or other copper-chelating ligand
- Phosphate-buffered saline (PBS), pH 7.4
- Anhydrous Dimethyl sulfoxide (DMSO)
- Purification system (e.g., size-exclusion chromatography, dialysis)

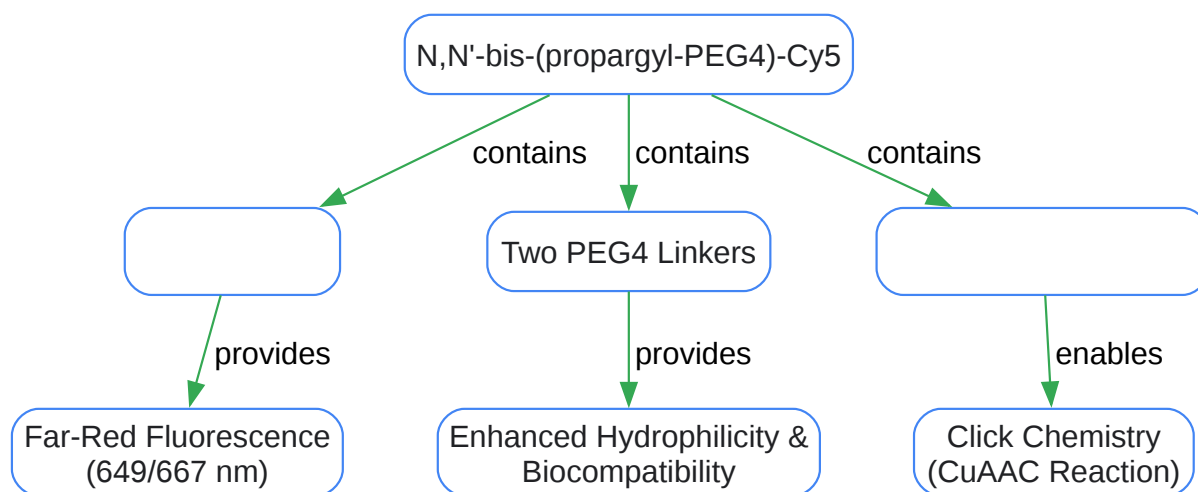
Procedure:

- Reagent Preparation:
 - Prepare a 10 mM stock solution of **N,N'-bis-(propargyl-PEG4)-Cy5** in anhydrous DMSO.
 - Prepare a 10 mM stock solution of the azide-functionalized protein in PBS.
 - Prepare a 50 mM stock solution of CuSO₄ in water.
 - Prepare a fresh 100 mM stock solution of sodium ascorbate in water.
 - Prepare a 50 mM stock solution of THPTA in water.
- Reaction Setup:
 - In a microcentrifuge tube, add the azide-functionalized protein to the desired final concentration in PBS.
 - Add the **N,N'-bis-(propargyl-PEG4)-Cy5** stock solution to the reaction mixture, typically at a 1.2- to 5-fold molar excess over the azide.
 - In a separate tube, premix the CuSO₄ and THPTA solutions in a 1:5 molar ratio.
 - Add the catalyst/ligand mixture to the main reaction tube to achieve a final copper concentration of 0.5-1 mM.
 - Initiate the reaction by adding the freshly prepared sodium ascorbate solution to a final concentration of 5 mM.

- Reaction Incubation:
 - Incubate the reaction mixture at room temperature for 1-4 hours with gentle shaking, protected from light.
 - Reaction progress can be monitored by analytical methods such as LC-MS or HPLC.
- Purification:
 - Once the reaction is complete, purify the Cy5-labeled protein conjugate using an appropriate chromatographic method (e.g., size-exclusion chromatography) or dialysis to remove unreacted reagents and catalyst.

Diagrams and Workflows

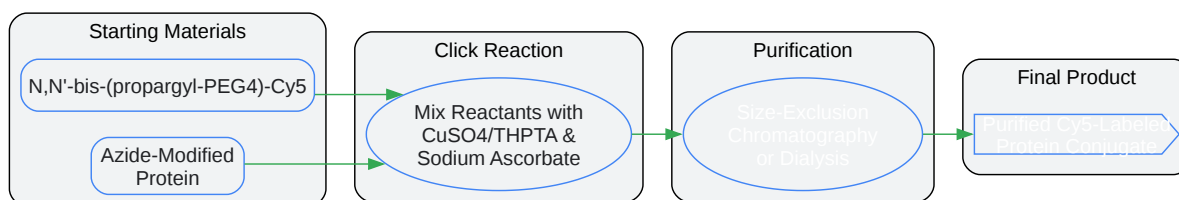
Logical Relationship of N,N'-bis-(propargyl-PEG4)-Cy5 Components



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Caption: Core components and functionalities of N,N'-bis-(propargyl-PEG4)-Cy5.

Experimental Workflow for Protein Bioconjugation



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Caption: Workflow for bioconjugation using "Click Chemistry".

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